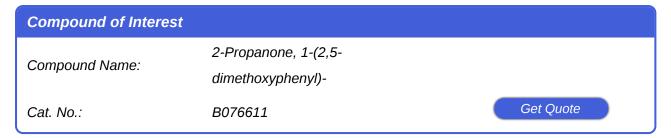


## Essential Safety and Disposal Plan: 2-Propanone, 1-(2,5-dimethoxyphenyl)-

Author: BenchChem Technical Support Team. Date: December 2025



This document provides immediate, procedural guidance for the safe handling and proper disposal of **2-Propanone**, **1-(2,5-dimethoxyphenyl)-** (CAS Number: 14293-24-4), also known as 1-(2,5-Dimethoxyphenyl)acetone. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental compliance.

#### Chemical Profile and Hazard Assessment:

While a specific, comprehensive Safety Data Sheet (SDS) for 1-(2,5-dimethoxyphenyl)acetone is not readily available, its structural components—a ketone (propanone) and a dimethoxy-substituted phenyl group—suggest it should be handled as a potentially flammable organic liquid and a possible irritant. The toxicological properties have not been thoroughly investigated[1]. Therefore, it must be treated as a hazardous waste. Disposal down the sanitary sewer is strictly prohibited[2][3].

### **Personal Protective Equipment (PPE)**

Proper PPE is mandatory to prevent exposure. The following table summarizes the required equipment for handling this compound, based on standard protocols for similar organic chemicals.



Protection Type	Equipment Specification	Purpose	Guidance
Eye & Face	Chemical safety goggles or safety glasses with side shields. A face shield is recommended if there is a splash hazard.	Protects against splashes and vapors.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 requirements.
Skin & Body	Long-sleeved lab coat. Chemical- resistant apron (e.g., butyl rubber or neoprene) for large quantities.	Minimizes skin contact with spills and splashes.	Clothing should be buttoned. Long pants and closed-toe shoes are required.
Hand	Chemical-resistant gloves (e.g., Nitrile for splash protection; heavier gloves like Butyl rubber for prolonged contact).	Prevents direct dermal contact and absorption.	Always inspect gloves before use. Remove and wash contaminated clothing promptly[4]. If contamination occurs, remove gloves carefully to avoid skin contact.
Respiratory	Not generally required when handling small quantities in a well-ventilated area or a certified chemical fume hood.	Protects against inhalation of vapors.	Use is dictated by the scale of the operation and ventilation conditions.

## **Step-by-Step Disposal Protocol**

The proper disposal of 1-(2,5-dimethoxyphenyl)acetone is managed by treating it as a regulated hazardous waste. The workflow below ensures compliance with federal, state, and



### local regulations[2].

- Waste Characterization & Segregation:
  - Classify the waste as "Flammable Liquid" and "Hazardous Chemical Waste."
  - Do not mix this waste with other waste streams, especially oxidizers, acids, or bases, to prevent violent reactions[3]. Collect halogenated and non-halogenated solvent waste in separate containers[5].
- Container Selection and Labeling:
  - Select a container made of compatible material (e.g., glass or high-density polyethylene)
     with a tight-fitting, screw-on cap[3]. Do not use containers with corks or stoppers.
  - The container must be clean, in good condition, and not leaking[6].
  - Affix a "HAZARDOUS WASTE" label to the container. The label must include:
    - The full chemical name: "Waste 2-Propanone, 1-(2,5-dimethoxyphenyl)-"
    - All chemical constituents and their approximate percentages.
    - The associated hazards (e.g., Flammable, Irritant).
- Accumulation and Storage:
  - Keep the waste container securely capped at all times, except when adding waste[2].
     Leaving funnels in open containers is a common and serious violation.
  - Store the container in a designated "Satellite Accumulation Area" (SAA) within the laboratory where the waste is generated[3].
  - The SAA must be under the control of the operator and located at or near the point of generation[3].
  - Ensure the SAA has secondary containment, such as a spill tray, to capture any potential leaks[7].



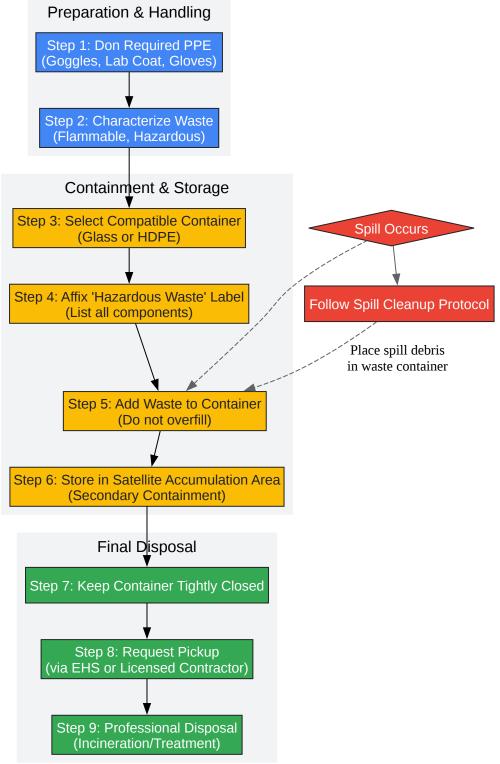
- Do not overfill the container; leave at least 1-2 inches of headspace to allow for vapor expansion[3].
- Disposal and Pickup:
  - Once the container is full or waste is no longer being generated, arrange for disposal through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor.
  - Follow your institution's specific procedures for requesting a waste pickup.
- Spill Management:
  - In case of a small spill inside a chemical fume hood, absorb the material with an inert absorbent (e.g., sand, vermiculite), and place it in a sealed, labeled container for disposal[8][9].
  - For larger spills or spills outside of a fume hood, evacuate the area and contact your institution's EHS or emergency response team immediately.

## **Disposal Workflow Diagram**

The following diagram illustrates the logical flow for the proper disposal of 1-(2,5-dimethoxyphenyl)acetone.



# Disposal Workflow: 2-Propanone, 1-(2,5-dimethoxyphenyl)Preparation & Handling



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Caption: Logical workflow for hazardous chemical disposal.



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### References

- 1. pfaltzandbauer.com [pfaltzandbauer.com]
- 2. safety.pitt.edu [safety.pitt.edu]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
- 6. tcichemicals.com [tcichemicals.com]
- 7. acewaste.com.au [acewaste.com.au]
- 8. fishersci.com [fishersci.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
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